

Application Notes and Protocols for Hexamethylphosphoramide-d18

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Compound of Interest		
Compound Name:	Hexamethylphosphoramide-d18	
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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and disposal of **Hexamethylphosphoramide-d18** (HMPA-d18). Given that HMPA-d18 is a deuterated form of Hexamethylphosphoramide (HMPA), it shares similar hazardous properties. HMPA is considered a hazardous substance, a potential occupational carcinogen, and may cause heritable genetic damage.[1][2][3][4] Therefore, strict adherence to these safety protocols is imperative to minimize risk.

Hazard Identification and Summary

Hexamethylphosphoramide-d18 is a deuterated derivative of HMPA, a polar aprotic solvent used in organic synthesis.[5] While the deuteration is primarily for use in NMR spectroscopy and as a tracer in molecular interaction studies, the toxicological profile is considered to be equivalent to that of HMPA.[5][6]

Primary Hazards:

- Carcinogenicity: HMPA is classified as a potential human carcinogen.[2][7]
- Mutagenicity: May cause genetic defects.[3][4]
- Reproductive Toxicity: Evidence of testicular atrophy and aspermia in animal studies.[1]
- Acute Toxicity: Harmful in contact with skin and if ingested.[1][2]



• Irritation: Causes skin and eye irritation.[8]

Physical and Chemical Properties

A summary of the key physical and chemical properties of Hexamethylphosphoramide is provided below. These values are for the non-deuterated form but are expected to be very similar for HMPA-d18.

Property	Value	
Molecular Formula	C ₆ D ₁₈ N ₃ OP[5]	
Molecular Weight	197.31 g/mol [5]	
Appearance	Colorless to light yellow liquid[2][7]	
Odor	Aromatic/Spicy odor[2][7]	
Boiling Point	230-232 °C / 740 mmHg[2][7]	
Melting Point	7 °C[7]	
Density	1.03 g/mL at 25 °C[7]	
Solubility	Miscible with water and soluble in polar and non-polar solvents.[7]	

Experimental Protocols: Safe Handling Engineering Controls and Personal Protective Equipment (PPE)

Engineering Controls:

- All work with HMPA-d18 must be conducted in a certified chemical fume hood to avoid inhalation of vapors.
- Ensure the fume hood has adequate airflow and is functioning correctly before starting any work.
- Prevent the concentration of vapors in low-lying areas and sumps.[1]



Personal Protective Equipment (PPE):

- Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber, check manufacturer's compatibility data).
- Eye Protection: Chemical safety goggles or a face shield are mandatory.[2]
- Lab Coat: A lab coat or other protective clothing must be worn to prevent skin contact.[1][2]
- Respiratory Protection: If working outside of a fume hood is unavoidable (which is strongly discouraged), a NIOSH-approved respirator with an organic vapor cartridge is required.[2]

Storage and Handling Procedures

- Storage:
 - Store HMPA-d18 in its original, tightly sealed container.[1]
 - Keep in a cool, dry, and well-ventilated area.[1]
 - Store away from strong oxidizing agents and strong acids.[2][9]
 - The storage area should be locked or otherwise accessible only to authorized personnel.
 [2][3]
 - Avoid exposure to heat, sparks, open flames, and other ignition sources.[1][8][9]
- Handling:
 - Avoid all personal contact, including inhalation and skin/eye contact.[1]
 - Use non-sparking tools.[2][9]
 - Wash hands thoroughly after handling.[10]
 - Do not eat, drink, or smoke in areas where HMPA-d18 is handled.



Experimental Protocols: Spill and Emergency Procedures Spill Cleanup

- Minor Spills (in a fume hood):
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, absorb the spill with an inert absorbent material such as sand, earth, or vermiculite.[2][3]
 - Collect the absorbed material into a clearly labeled, sealable container for hazardous waste disposal.[2][3]
 - Clean the spill area with soap and water.
- Major Spills (outside a fume hood):
 - Evacuate the area immediately.
 - Alert the appropriate emergency response team and the fire brigade, informing them of the nature of the hazard.[1]
 - Prevent the spill from entering drains or water courses.
 - Only trained personnel with full body protective clothing and self-contained breathing apparatus should attempt to clean up a major spill.[1][2]

First Aid Measures

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[1]
- Skin Contact: Immediately remove all contaminated clothing. Flush skin with running water and soap for at least 15 minutes. Seek medical attention if irritation occurs.[1][8]



- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[2]

Disposal Procedures

All HMPA-d18 waste is considered hazardous and must be disposed of accordingly.

- Waste Collection:
 - Collect excess HMPA-d18 and any contaminated materials (e.g., absorbent materials, disposable PPE) in a dedicated, clearly labeled, and sealed container.
 - Do not mix HMPA-d18 waste with other waste streams.
- Disposal Protocol:
 - Dispose of the hazardous waste through an approved waste disposal facility.
 - Follow all local, state, and federal regulations for hazardous waste disposal.
 - Handle uncleaned containers as you would the product itself.

Visual Protocols

Caption: Workflow for safe handling and disposal of **Hexamethylphosphoramide-d18**.

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